

Navigating the Safety Profile of TRIS-d11: A Technical Guide

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Compound of Interest

Compound Name: *TRIS-d11*

Cat. No.: *B1591442*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **TRIS-d11** (Tris(hydroxymethyl)aminomethane-d11), a deuterated analog of the common biological buffer, TRIS. Understanding the safety and handling requirements of this compound is paramount for ensuring laboratory safety and the integrity of experimental outcomes. This document compiles available data from safety data sheets (SDS) and product information pages from various suppliers to offer a detailed perspective for researchers and professionals in drug development.

Physicochemical and Safety Data at a Glance

For ease of reference and comparison, the following tables summarize the key quantitative data available for **TRIS-d11** and its non-deuterated form, TRIS. It is important to note that the safety profile of **TRIS-d11** is expected to be very similar to that of TRIS, and in the absence of specific data for the deuterated compound, data for TRIS is provided as a close surrogate.

Table 1: Physical and Chemical Properties

Property	TRIS-d11	TRIS (for comparison)	Source(s)
Molecular Formula	C4D11NO3	(CH2OH)3CNH2	[1][2]
Molecular Weight	132.20 g/mol	121.14 g/mol	[2][3]
Appearance	White to off-white crystalline solid	White crystalline solid	[3][4][5]
Melting Point	162-165 °C	169 °C	[1][4]
Boiling Point	219-220 °C at 10 mmHg	288 °C (decomposes)	[1][4]
Density	1.137 g/mL at 25 °C (for 1M solution in D2O)	1.32 g/cm ³ at 20 °C	[6][7][8]
pH	10.5 - 12	10 - 11 (5% solution)	[4]
Solubility	Soluble in water	80 g/100 ml in water at 20°C	[5][9]

Table 2: Toxicological Data

Endpoint	Value	Species	Source(s)
LD50 Oral (TRIS)	5900 mg/kg	Rat	[9][10]
Repeated Dose Toxicity (TRIS)	No observed adverse effect level - 1,000 mg/kg	Rat (Oral)	[4]

Table 3: Hazard Identification and Classification

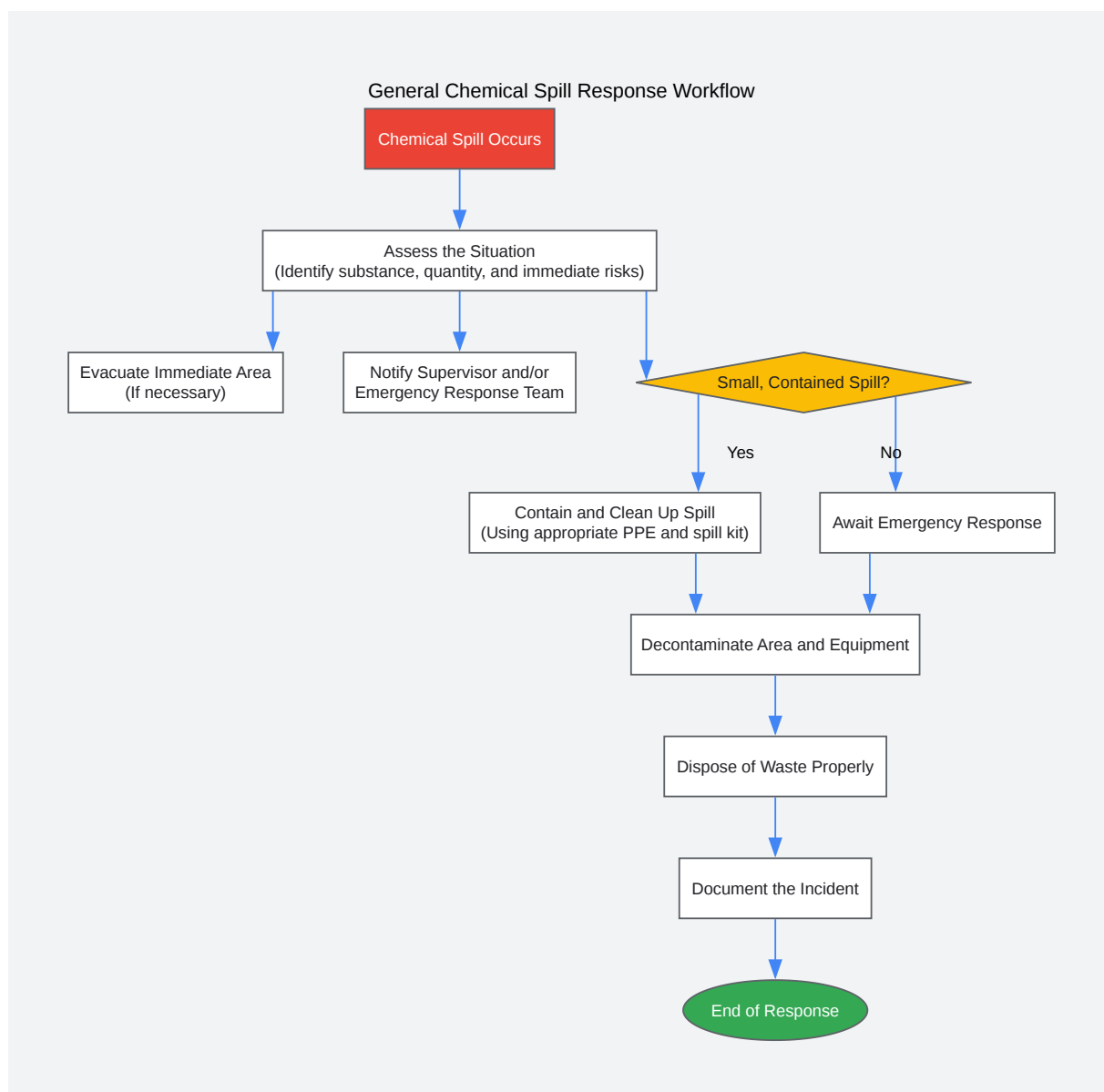
Hazard Statement	GHS Classification	Source(s)
H315: Causes skin irritation	Skin Irritant, Category 2	[6] [11] [12]
H319: Causes serious eye irritation	Eye Irritant, Category 2A	[6] [11] [12]
H335: May cause respiratory irritation	Specific Target Organ Toxicity (Single Exposure), Category 3	[3] [11] [12]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **TRIS-d11** are not readily available in the public domain. The provided toxicological data for the non-deuterated TRIS is based on standardized OECD (Organisation for Economic Co-operation and Development) guidelines for toxicity testing. For instance, the oral LD50 value is typically determined using a protocol similar to OECD Guideline 423 (Acute Oral toxicity – Acute Toxic Class Method). Repeated dose toxicity studies generally follow protocols like OECD Guideline 407 (Repeated Dose 28-day Oral Toxicity Study in Rodents).

Signaling Pathways and Workflows

To ensure safe handling and response in case of an incident, a clear workflow is essential. The following diagram illustrates a general workflow for responding to a chemical spill in a laboratory setting.



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Caption: A flowchart outlining the key steps for a safe and effective response to a chemical spill in a laboratory.

First Aid Measures

In the event of exposure to **TRIS-d11**, the following first aid measures should be taken.^[4] A copy of the safety data sheet should be available for the attending physician.^[4]

- After Inhalation: Move the person to fresh air. If breathing is difficult, give artificial respiration and consult a physician.^[4]
- After Skin Contact: Wash the affected area with soap and plenty of water. Consult a physician if irritation persists.^[4]
- After Eye Contact: Rinse the eyes with water as a precaution.^[4]
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.^[4]

Handling and Storage

Proper handling and storage are crucial to maintain the quality of **TRIS-d11** and ensure a safe laboratory environment.

- Handling: Avoid formation of dust and aerosols.^[4] Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.^[11]
- Storage: Store in a cool, dry place away from light and moisture.^{[2][13]} Keep the container tightly closed.^[3] The product is hygroscopic.^{[3][10]}

Fire Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.^[4]
- Hazardous Decomposition Products: Combustion may produce carbon oxides (CO, CO₂) and nitrogen oxides.^[4]

- Special Protective Equipment: Firefighters should wear self-contained breathing apparatus. [4]

This guide is intended to provide a summary of available safety information for **TRIS-d11**. It is not a substitute for a thorough review of the complete Safety Data Sheet provided by the supplier and adherence to all institutional safety protocols. Always consult the most up-to-date SDS for the specific product you are using.

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References

- 1. CAS NO. 202656-13-1 | TRIS-D11 | C4D11NO3 [localpharmaguide.com]
- 2. Tris (Dâ³P³H¹⁰OPâ³A³P³H¹⁰OP, 98%) - Cambridge Isotope Laboratories, DLM-1814-5 [isotope.com]
- 3. Tris-(hydroxymethyl)aminomethane SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 4. isotope.com [isotope.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. TRIS-d11 溶液 1 M in D2O, 98 atom % D | Sigma-Aldrich [sigmaaldrich.com]
- 7. Tris-d11 solution 1 M in D2O, 98 atom % D | Sigma-Aldrich [sigmaaldrich.com]
- 8. carlroth.com [carlroth.com]
- 9. datasheets.scbt.com [datasheets.scbt.com]
- 10. americanbio.com [americanbio.com]
- 11. au.vwr-cmd2.com [au.vwr-cmd2.com]
- 12. tsapps.nist.gov [tsapps.nist.gov]
- 13. Tris (Dâ³P³H¹⁰OPâ³A³P³H¹⁰OP, 98%) | Cambridge Isotope Laboratories, Inc. [isotope.com]
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